

Application Notes and Protocols for MG degrader 1

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Compound of Interest

Compound Name: *MG degrader 1*

Cat. No.: *B12378103*

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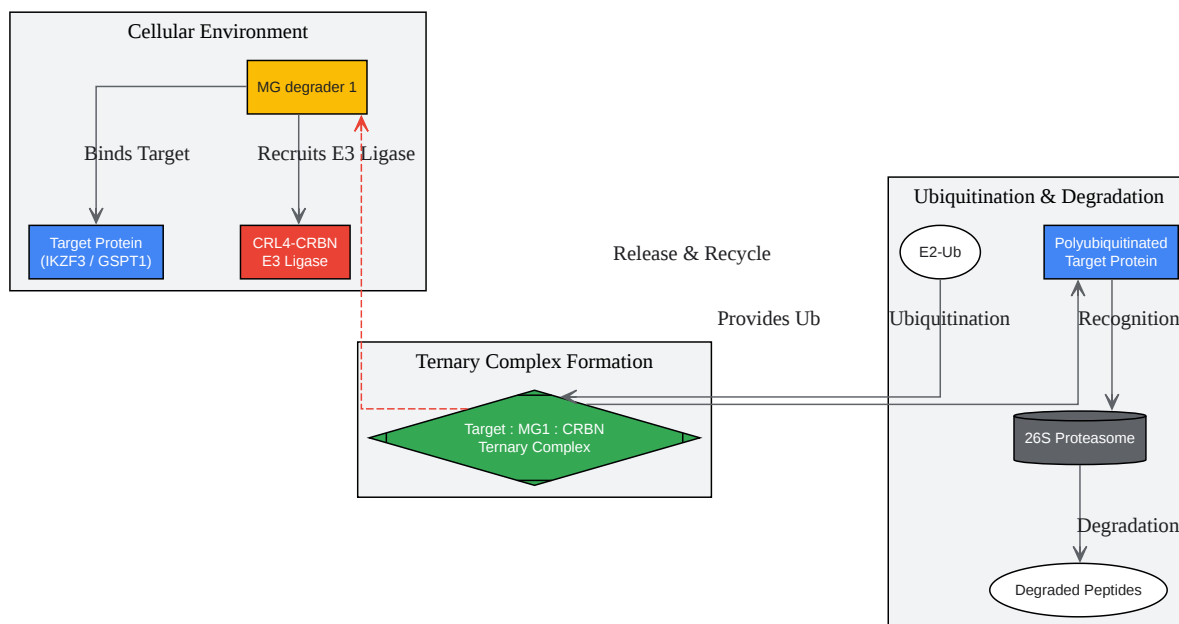
Introduction

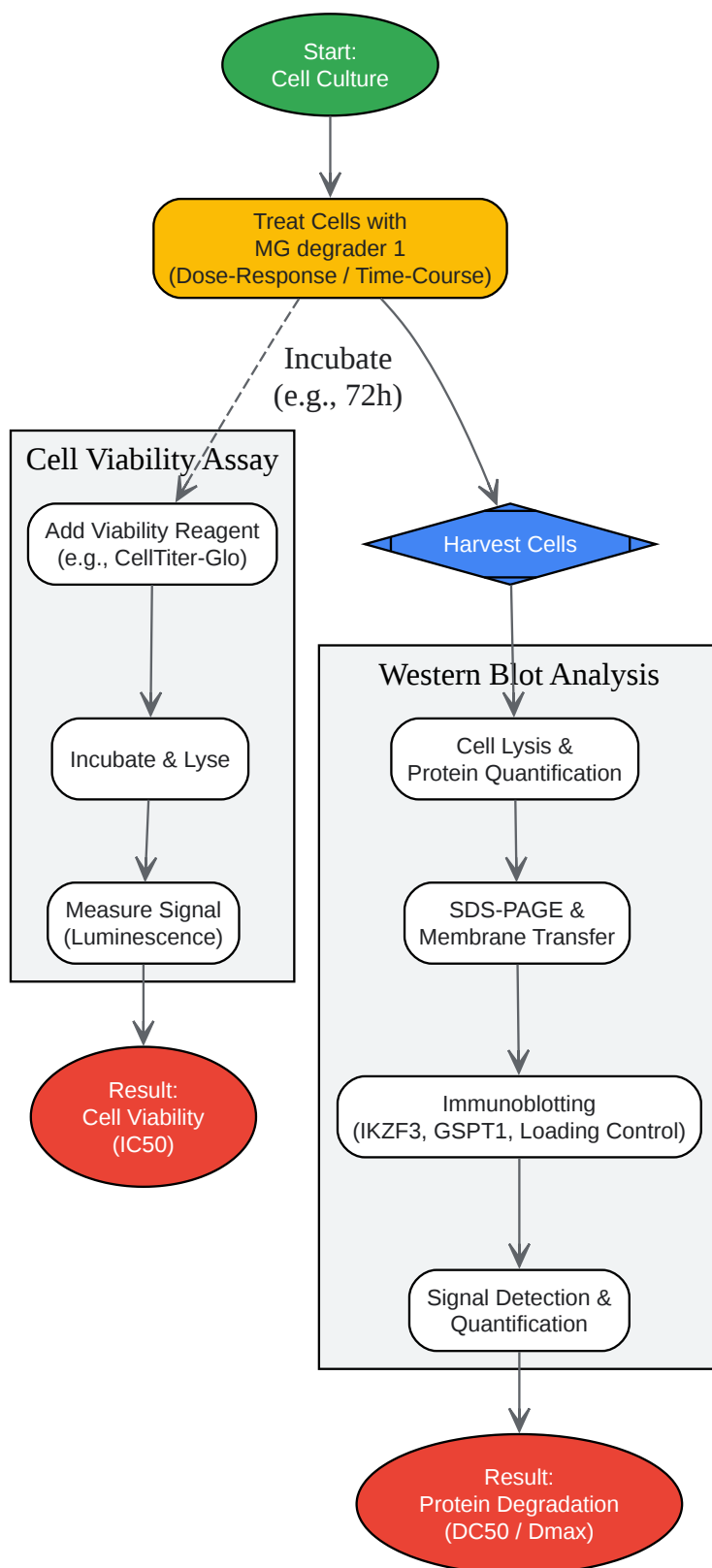
MG degrader 1, also known as Compound E14, is a potent Proteolysis Targeting Chimera (PROTAC) designed for the targeted degradation of specific intracellular proteins. As a heterobifunctional molecule, it serves as a powerful tool in cancer biology and immunology research by inducing the degradation of proteins that are often difficult to target with traditional inhibitors. **MG degrader 1** simultaneously engages a target protein and an E3 ubiquitin ligase, leading to the ubiquitination and subsequent elimination of the target protein by the cell's native protein disposal system, the proteasome.

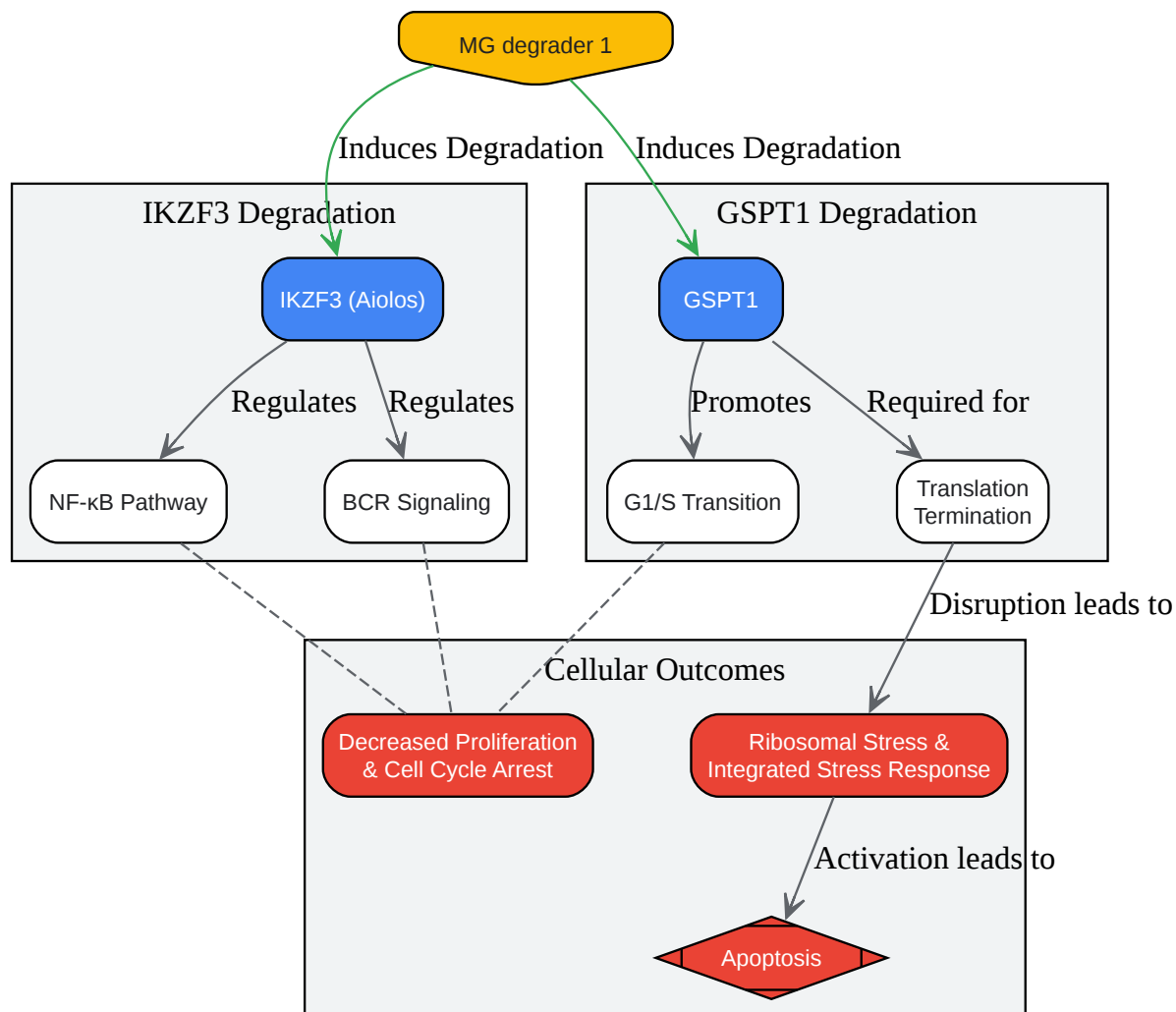
The primary targets of **MG degrader 1** are the lymphoid transcription factor Ikaros family zinc finger 3 (IKZF3, also known as Aiolos) and the translation termination factor G1 to S phase transition 1 (GSPT1) and GSPT2.^[1] By recruiting the Cereblon (CRBN) E3 ubiquitin ligase, **MG degrader 1** effectively marks these proteins for destruction, making it a valuable chemical probe for studying the functional consequences of their depletion in various cellular contexts, particularly in hematological malignancies.^{[2][3][4]}

Mechanism of Action

PROTACs like **MG degrader 1** function by hijacking the ubiquitin-proteasome system (UPS). The molecule acts as a bridge, facilitating the formation of a ternary complex between the target protein (IKZF3 or GSPT1) and the substrate receptor of an E3 ligase complex, in this case, Cereblon (CRBN).^[2] This induced proximity allows the E3 ligase to transfer ubiquitin (Ub) molecules from a charged E2 ubiquitin-conjugating enzyme to lysine residues on the surface of the target protein. The resulting polyubiquitin chain acts as a recognition signal for the 26S proteasome, which then unfolds, deubiquitinates, and proteolytically degrades the target protein into small peptides. **MG degrader 1** is then released and can catalytically induce the degradation of additional target protein molecules.







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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]

- [2. Discovery of degrader for FLT3, GSPT1 and IKZF1/3 proteins merging PROTAC and molecular glue targeting FLT3-ITD mutant acute myeloid leukemia - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Selective Degradation of GSPT1 by Cereblon Modulators Identified via a Focused Combinatorial Library - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
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